

# N3-ethylpyridine-2,3-diamine: A Technical Overview of a Niche Chemical Intermediate

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## Compound of Interest

Compound Name: N3-ethylpyridine-2,3-diamine

Cat. No.: B062327

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a consolidated overview of the currently available technical and supplier information for the chemical compound **N3-ethylpyridine-2,3-diamine**. While this molecule is available commercially as a potential building block in chemical synthesis, it is important to note that as of late 2025, there is a notable absence of published scientific literature detailing its specific applications, experimental protocols, or involvement in defined biological pathways.

## Supplier and Chemical Data

**N3-ethylpyridine-2,3-diamine** is classified as a heterocyclic building block. Several chemical suppliers list this compound in their catalogs, indicating its availability for research and development purposes. Due to the dynamic nature of chemical pricing, most suppliers provide quotations upon request rather than fixed online prices.

Table 1: Chemical Identity and Supplier Information

Parameter	Data	Source
Chemical Name	N3-ethylpyridine-2,3-diamine	[1]
Synonyms	2,3-Pyridinediamine, N3-ethyl-(9CI); 3-N-ethylpyridine-2,3-diamine; 2-Amino-3-ethylaminopyridine	[1]
CAS Number	193070-18-7	[1][2]
Molecular Formula	C7H11N3	[1][2]
Molecular Weight	137.18 g/mol	[1][2]
Purity	Typically ≥97%	[2]
Known Suppliers	ChemScene, ChemShuttle, LabSolutions, Sigma-Aldrich	[1][3][4]

## Pricing and Availability

Direct pricing for **N3-ethylpyridine-2,3-diamine** is not readily available in a standardized format. The common industry practice for such specialized chemical intermediates requires direct inquiry with the suppliers. Factors influencing price include the requested quantity, required purity, and the current stock of the supplier. Researchers are advised to contact the suppliers listed above to obtain a formal quote.

## Experimental Protocols and Applications

An extensive search of scientific databases and patent literature did not yield any specific experimental protocols or detailed applications for **N3-ethylpyridine-2,3-diamine**. This suggests that the compound is likely a niche intermediate with potential uses that are not yet broadly documented in peer-reviewed publications. Its structure, a substituted diaminopyridine, suggests potential as a scaffold in medicinal chemistry for the synthesis of more complex molecules, such as kinase inhibitors or other therapeutic agents. However, without concrete examples in the literature, any proposed application remains speculative.

## Logical Workflow for Procurement and Initial Investigation

For researchers interested in exploring the potential of **N3-ethylpyridine-2,3-diamine**, a logical workflow would involve procurement followed by initial characterization and experimental viability studies.

Caption: Procurement and initial experimental workflow for **N3-ethylpyridine-2,3-diamine**.

## Signaling Pathways

As there is no available research linking **N3-ethylpyridine-2,3-diamine** to any biological activity, no signaling pathway diagrams can be provided. The creation of such a diagram would be entirely speculative and without a factual basis.

## Conclusion

**N3-ethylpyridine-2,3-diamine** is a commercially available chemical intermediate that, despite its availability, lacks a documented presence in the scientific literature regarding its use and application. For researchers in drug discovery and medicinal chemistry, this presents both a challenge and an opportunity. The challenge lies in the absence of established protocols and a validated history of use. The opportunity, however, is the potential for this molecule to be a novel building block in the synthesis of new chemical entities with unique biological activities. Any research involving this compound would be foundational, requiring initial characterization and validation of its utility in the desired synthetic routes.

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